

Application Notes and Protocols for OX04529

Stock Solution Preparation

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Compound of Interest

Compound Name: OX04529
Cat. No.: B15609086

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Introduction

OX04529 is a potent and selective agonist for the G protein-coupled receptor 84 (GPR84), a receptor primarily expressed in immune cells. As a Gai/o-coupled receptor, GPR84 activation by agonists such as **OX04529** leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. This signaling cascade modulates various cellular processes, making **OX04529** a valuable tool for research in inflammation, immunology, and metabolic diseases. Accurate and consistent preparation of **OX04529** stock solutions is critical for obtaining reliable and reproducible experimental results.

These application notes provide a detailed protocol for the preparation, storage, and handling of **OX04529** stock solutions to ensure their stability and efficacy for in vitro and in vivo studies.

Data Presentation

Quantitative data for **OX04529** is summarized in the table below for easy reference.

Property	Value	Source
Molecular Weight	331.72 g/mol	[1] [2]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	
Suggested Stock Concentration	10 mM - 50 mM in DMSO	
Storage of Solid	Refer to Certificate of Analysis	[1] [2]
Storage of Stock Solution	-20°C (short-term, ≤1 month) or -80°C (long-term, ≤6 months)	

Experimental Protocols

Materials

- **OX04529** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM OX04529 Stock Solution

- Preparation: Before handling the compound, ensure you are wearing appropriate PPE. It is recommended to work in a chemical fume hood.
- Weighing: Carefully weigh out 3.32 mg of **OX04529** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.

- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **OX04529** powder.
- **Dissolution:** Tightly cap the tube and vortex the solution until the **OX04529** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. The volume of the aliquots should be based on the typical working concentrations required for your experiments.
- **Storage:** Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).
- **Labeling:** Clearly label all aliquots with the compound name (**OX04529**), concentration (10 mM), solvent (DMSO), and the date of preparation.

Calculation for Stock Solution Preparation

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

Example for 1 mL of a 10 mM stock solution:

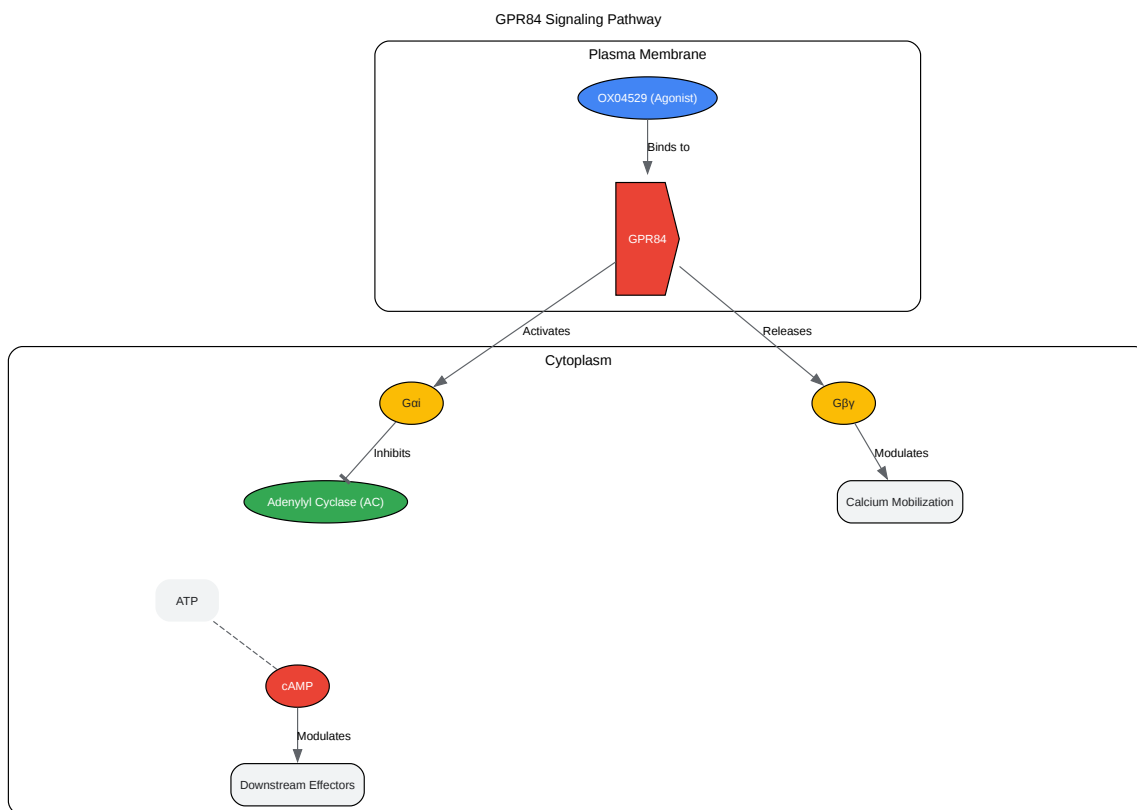
- Molarity = 10 mM = 0.010 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 331.72 g/mol

$$\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 331.72 \text{ g/mol} = 0.0033172 \text{ g} = 3.32 \text{ mg}$$

Mandatory Visualization

GPR84 Signaling Pathway

The following diagram illustrates the signaling pathway initiated by the activation of GPR84 by an agonist like **OX04529**.

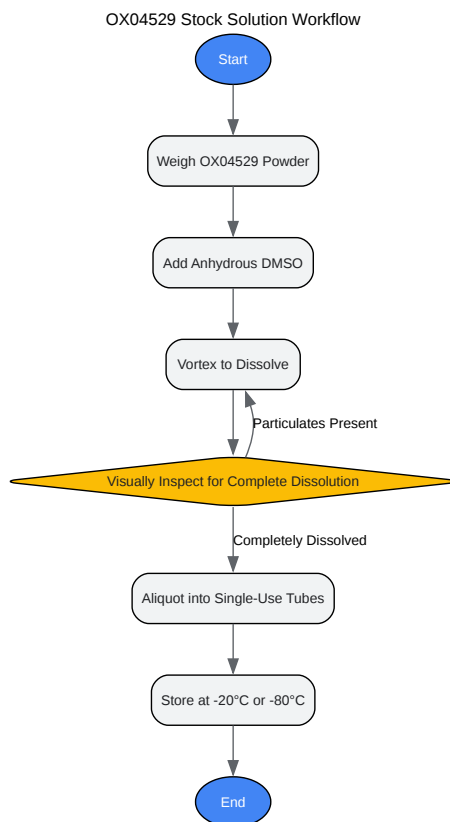


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Caption: GPR84 activation by **OX04529** inhibits cAMP production.

Experimental Workflow for Stock Solution Preparation

The workflow for preparing the **OX04529** stock solution is outlined in the diagram below.



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Caption: Workflow for preparing **OX04529** stock solution.

Safety and Handling Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **OX04529** and DMSO.
- Ventilation: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of the compound or solvent vapors.
- Handling DMSO: DMSO is a powerful solvent and can facilitate the absorption of substances through the skin. Avoid direct contact with skin and eyes. If contact occurs, wash the affected area thoroughly with water.

- Disposal: Dispose of all waste materials, including empty vials and contaminated consumables, in accordance with local, state, and federal regulations for chemical waste.
- Safety Data Sheet (SDS): Although a specific SDS for **OX04529** may not be readily available, it is crucial to follow standard laboratory safety protocols for handling new chemical entities. Refer to the SDS for DMSO for detailed safety information regarding the solvent.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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